

Ethyl trichloroacetate chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl trichloroacetate

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An In-depth Technical Guide to **Ethyl Trichloroacetate**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl trichloroacetate is a halogenated organic compound with significant applications in organic synthesis, serving as a versatile solvent and a key intermediate in the production of pharmaceuticals and fragrances.[1][2] This technical guide provides a comprehensive overview of the chemical and physical properties of **ethyl trichloroacetate**, its molecular structure, reactivity, and detailed experimental protocols for its synthesis and purification. Spectroscopic data are also summarized to aid in its characterization. All quantitative data are presented in structured tables for ease of reference and comparison.

Chemical Structure and Identification

Ethyl trichloroacetate, with the IUPAC name ethyl 2,2,2-trichloroacetate, is the ethyl ester of trichloroacetic acid.[3] Its structure consists of a trichloromethyl group attached to the carbonyl carbon of an ethyl ester.

Identifier	Value
IUPAC Name	ethyl 2,2,2-trichloroacetate[3]
CAS Number	515-84-4[4][5]
Molecular Formula	C ₄ H ₅ Cl ₃ O ₂ [2][4]
Molecular Weight	191.44 g/mol [3][4]
SMILES	CCOC(=O)C(Cl)(Cl)Cl[3][6]
InChI	1S/C4H5Cl3O2/c1-2-9-3(8)4(5,6)7/h2H2,1H3[3][6][7]
InChIKey	SJMLNDPIJZBEKY-UHFFFAOYSA-N[3][6][7]
EINECS	208-212-7[4]

Physicochemical Properties

Ethyl trichloroacetate is a colorless liquid at room temperature with a characteristic pungent, menthol-like odor.[1][2][8] It is stable under normal laboratory conditions.[2]

Property	Value
Appearance	Colorless to pale yellow liquid[2][4]
Odor	Pungent, menthol-like[1][2][8]
Density	1.378 g/mL at 25 °C[1][4][6]
Boiling Point	168 °C[1][4][6]
Refractive Index	n _{20/D} 1.453[1][4][6]
Vapor Pressure	2.34 hPa at 25 °C[4]
Flash Point	73 °C (163.4 °F) - closed cup[6]
Water Solubility	Insoluble[1][2][6]
Solubility in Organic Solvents	Miscible with ethanol, diethyl ether, and benzene[1][2][6]

Reactivity and Applications

Ethyl trichloroacetate is a valuable reagent in organic synthesis. Its primary applications stem from its reactivity as an acylating agent and its use as a solvent.^[2]

- **Organic Synthesis:** It serves as a precursor in the synthesis of various organic compounds. For instance, it is used in the synthesis of the dichlorocarbene precursor, phenyl(trichloromethyl)mercury.^{[1][4]} It also participates in atom-transfer radical addition reactions, such as the reaction with styrene catalyzed by ruthenium complexes.^{[1][6]}
- **Solvent:** Due to its ability to dissolve a range of organic compounds, it can be employed as a medium-boiling point solvent.^{[2][8]}
- **Intermediates:** It is an intermediate in the manufacturing of perfumes and pharmaceuticals.^{[1][4][8]}

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **ethyl trichloroacetate**.

Spectroscopic Data	Description
¹ H NMR	The proton NMR spectrum shows a triplet at approximately 1.4 ppm corresponding to the methyl protons and a quartet at around 4.4 ppm for the methylene protons, with a coupling constant (J) of about 7.1 Hz. ^[7]
Mass Spectrometry	Mass spectral data are available through the NIST Chemistry WebBook and other databases. ^{[3][5][9]}
Infrared (IR) Spectroscopy	IR spectral data can be found in the NIST Chemistry WebBook. ^[5]

Experimental Protocols

Synthesis of Ethyl Trichloroacetate

Principle: **Ethyl trichloroacetate** is synthesized via the Fischer esterification of trichloroacetic acid with ethanol, using concentrated sulfuric acid as a catalyst.[\[1\]](#)[\[4\]](#)

Materials:

- Trichloroacetic acid (TCA)
- Anhydrous ethanol
- Concentrated sulfuric acid
- 5-10% Sodium carbonate solution
- Anhydrous calcium chloride
- Water

Procedure:

- In a round-bottom flask, combine trichloroacetic acid, anhydrous ethanol, and a catalytic amount of concentrated sulfuric acid.
- Heat the mixture to reflux and maintain for 6 hours.[\[1\]](#)[\[4\]](#)
- After cooling to room temperature, pour the reaction mixture into water to separate the ester layer.[\[1\]](#)[\[4\]](#)
- Neutralize the separated ester layer by washing with a 5-10% sodium carbonate solution.[\[1\]](#)[\[4\]](#)
- Wash the neutralized ester with water.[\[1\]](#)[\[4\]](#)
- Dry the product overnight with anhydrous calcium chloride.[\[1\]](#)[\[4\]](#)
- Filter to remove the drying agent.

- Purify the final product by distillation to obtain **ethyl trichloroacetate**. The expected yield is approximately 75%.[\[1\]](#)[\[4\]](#)

Purification of Ethyl Trichloroacetate

Principle: This protocol describes a liquid-liquid extraction and distillation method to purify crude **ethyl trichloroacetate**.[\[4\]](#)

Materials:

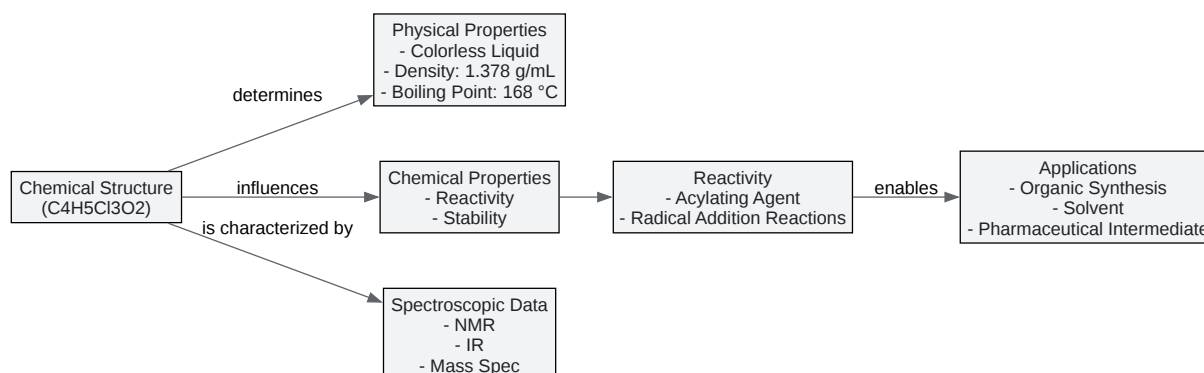
- Crude **ethyl trichloroacetate**
- Saturated aqueous sodium carbonate (Na_2CO_3) solution
- Aqueous 50% calcium chloride (CaCl_2) solution
- Saturated aqueous sodium chloride (NaCl) solution
- Anhydrous calcium chloride (CaCl_2)

Procedure:

- In a separatory funnel, wash the crude **ethyl trichloroacetate** with a saturated aqueous Na_2CO_3 solution three times.[\[4\]](#)
- Subsequently, wash the organic layer with an aqueous 50% CaCl_2 solution three times.[\[4\]](#)
- Perform two final washes with a saturated aqueous NaCl solution.[\[4\]](#)
- Dry the washed ester over anhydrous CaCl_2 .[\[4\]](#)
- Filter and distill the product. For higher purity, redistill under reduced pressure.[\[4\]](#)

Visualization of Key Relationships

The following diagram illustrates the logical connections between the fundamental aspects of **ethyl trichloroacetate**.



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Caption: Logical flow from structure to properties and applications of **ethyl trichloroacetate**.

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- To cite this document: BenchChem. [Ethyl trichloroacetate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166139#ethyl-trichloroacetate-chemical-properties-and-structure]

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